

Methacrifos: A Technical Guide to its History, Development, and Insecticidal Action

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Compound of Interest

Compound Name: **Methacrifos**

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Abstract

Methacrifos, an organophosphate insecticide, has a significant history in the protection of stored grains. This technical guide provides a comprehensive overview of its development, chemical properties, and mechanism of action. It details the insecticidal efficacy and toxicological profile of **Methacrifos** through systematically presented quantitative data. Furthermore, this document outlines key experimental protocols for the evaluation of its bioactivity and residues, and visualizes its mode of action and a representative experimental workflow using Graphviz diagrams. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of insecticide science and drug development.

Introduction

Methacrifos is an organothiophosphate insecticide and acaricide primarily utilized as a grain protectant against a variety of arthropod pests.^{[1][2]} It exhibits stomach, contact, and respiratory action with a rapid knockdown effect and some residual activity.^[2] This document will provide a detailed exploration of the history, chemical and physical properties, mode of action, synthesis, insecticidal efficacy, and toxicology of **Methacrifos**.

History and Development

Methacrifos was developed by Ciba-Geigy AG (now part of Novartis) and has been evaluated by the Joint FAO/WHO Meeting on Pesticide Residues (JMPR) on several occasions, with its first evaluation in 1980.[\[3\]](#)[\[4\]](#) It was primarily used as a grain protectant in broad-spectrum control programs.[\[1\]](#)

Regulatory Status: **Methacrifos** is not approved for use as a plant protection agent in the United Kingdom and the European Union under EC Regulation 1107/2009.[\[1\]](#) The Acceptable Daily Intake (ADI) for humans was established at 0.006 mg/kg body weight per day by the JMPR in 1990.[\[4\]](#)[\[5\]](#)

Chemical and Physical Properties

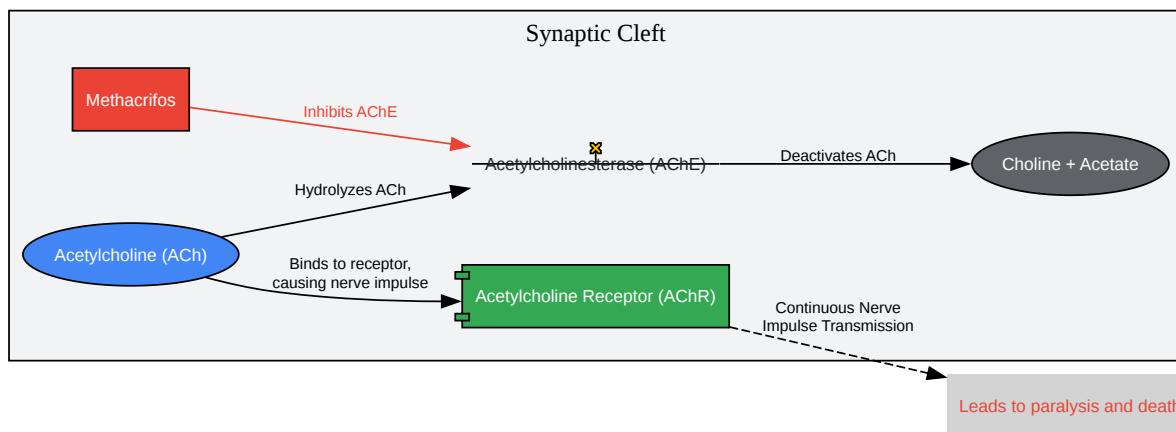
Methacrifos is chemically known as methyl (E)-3-dimethoxyphosphinothioyloxy-2-methylprop-2-enoate.[\[5\]](#) It is an organic thiophosphate.[\[5\]](#)

Property	Value	Source
Molecular Formula	$C_7H_{13}O_5PS$	[2]
Molecular Weight	240.22 g/mol	[5]
CAS Number	62610-77-9	[2]
IUPAC Name	methyl (E)-3-dimethoxyphosphinothioyloxy-2-methylprop-2-enoate	[5]
Appearance	Not specified, but used in liquid formulations	
Solubility	Information not readily available	
Stability	Unstable in dietary preparations, requiring biweekly preparation for studies. [6]	

Mode of Action: Acetylcholinesterase Inhibition

Like other organophosphate insecticides, **Methacrifos** functions as an inhibitor of the enzyme acetylcholinesterase (AChE) in the nervous system of insects.^[2]

Signaling Pathway of Acetylcholinesterase Inhibition



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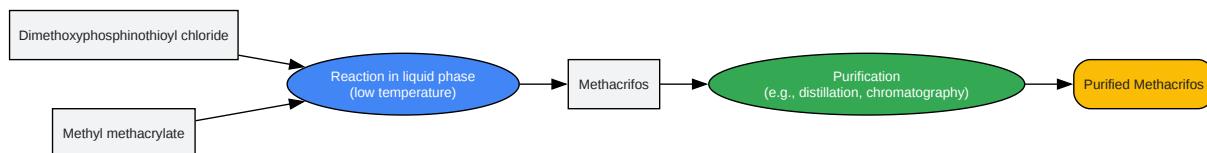
Caption: Mechanism of action of **Methacrifos** as an acetylcholinesterase inhibitor.

AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **Methacrifos** causes an accumulation of ACh, leading to continuous stimulation of acetylcholine receptors. This hyperexcitation of the nervous system results in paralysis and ultimately the death of the insect.

Synthesis of Methacrifos

The synthesis of **Methacrifos** typically involves the reaction of key intermediates. While detailed industrial synthesis protocols are proprietary, a general pathway can be described.

General Synthesis Workflow



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Caption: A generalized workflow for the synthesis of **Methacrifos**.

Insecticidal Efficacy

Methacrifos has been demonstrated to be effective against a range of stored-product pests.

Pest Species	Efficacy Data	Conditions	Source
Flour beetle (e.g., <i>Tribolium castaneum</i>)	85-95% control	Optimal temperature and humidity	[5]
Knockdown in 24-48 hours	[5]		
Residual activity for 16-24 weeks	Typical storage conditions	[5]	
Grain moths	Reduced grain damage to 10% after 8 months (vs. 76% in untreated)	Field trials	[5]
Reduced weight loss to ~2% (vs. 13% in untreated)	[5]		
Grain mites	Effective control	General use as a grain protectant	[1][2]

Toxicology

The toxicological profile of **Methacrifos** has been evaluated in various animal models.

Parameter	Value	Species	Source
Acute Oral LD ₅₀	678 mg/kg	Rat	[6]
Inhalation LC ₅₀ (4h)	2.2 mg/L air	Rat	
NOAEL (2-year study)	0.6 mg/kg b.w. daily	Rat	
NOAEL (Reproduction study)	10 ppm in diet (equivalent to 0.5 mg/kg bw/day)	Rat	[6]
NOAEL (Chronic study)	100 ppm in diet (equivalent to 15 mg/kg bw/day)	Mouse	[6]
NOAEL (Chronic study)	100 ppm in diet (equivalent to 2.5 mg/kg bw/day)	Dog	[6]
Human (4-week oral study)	NOAEL: 0.06 mg/kg bw/day	Man	[6]

Metabolism: In animals, **Methacrifos** is rapidly metabolized and excreted. The primary metabolic pathways include cleavage of the carboxymethyl ester bond, the phosphoryl methyl and vinyl ester bonds, and oxidative desulfuration.

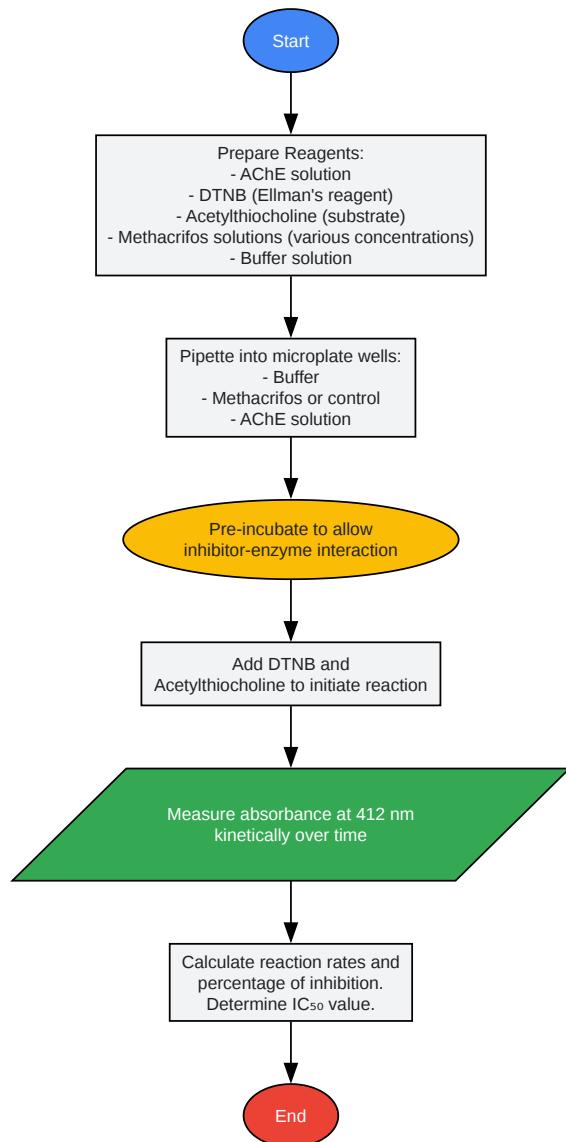
Experimental Protocols

Detailed experimental protocols are crucial for the accurate assessment of an insecticide's properties. Below are representative methodologies for key experiments.

Acetylcholinesterase Inhibition Assay (In Vitro)

This protocol is a generalized method based on the Ellman assay to determine the in vitro inhibitory activity of **Methacrifos** on AChE.

Workflow for In Vitro AChE Inhibition Assay



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Caption: A representative workflow for an in vitro acetylcholinesterase inhibition assay.

Methodology:

- Reagent Preparation: Prepare solutions of acetylcholinesterase, 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB), and the substrate acetylthiocholine iodide in a suitable buffer (e.g., phosphate buffer, pH 8.0). Prepare serial dilutions of **Methacrifos** in a solvent such as DMSO, with a final solvent concentration in the assay kept low (e.g., <1%) to avoid affecting enzyme activity.

- Assay Procedure: In a 96-well microplate, add the buffer, AChE solution, and either the **Methacrifos** solution or the solvent (for control). Pre-incubate the plate for a defined period (e.g., 15 minutes) at a controlled temperature (e.g., 25°C) to allow the inhibitor to bind to the enzyme.
- Reaction Initiation and Measurement: Add DTNB and the substrate to all wells to start the reaction. Immediately begin measuring the absorbance at 412 nm at regular intervals for a set period (e.g., 5-10 minutes) using a microplate reader.
- Data Analysis: Calculate the rate of reaction for each concentration of **Methacrifos**. The percentage of inhibition is determined relative to the control. The IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of the enzyme) can then be calculated.

Stored Product Insect Bioassay

This protocol describes a general method for assessing the efficacy of **Methacrifos** against stored product insects, such as the red flour beetle (*Tribolium castaneum*).

Methodology:

- Insect Rearing: Maintain a healthy culture of the target insect species under controlled conditions of temperature, humidity, and diet.
- Treatment of Grain: Apply **Methacrifos** to grain at various concentrations. A control group with untreated grain should also be prepared.
- Exposure: Introduce a known number of adult insects into containers with the treated or untreated grain.
- Mortality Assessment: Record the number of dead insects at specific time intervals (e.g., 24, 48, 72 hours).
- Data Analysis: Calculate the percentage of mortality for each concentration and time point. Probit analysis can be used to determine the LC₅₀ (lethal concentration for 50% of the population).

Pesticide Residue Analysis in Grain

This protocol provides a general outline for determining the residue of **Methacrifos** in treated grain.

Methodology:

- Sample Preparation: Obtain a representative sample of the treated grain. The grain is then ground to a fine powder.
- Extraction: Extract the **Methacrifos** from the ground grain using an appropriate organic solvent (e.g., acetonitrile or acetone).
- Cleanup: The extract is cleaned up to remove interfering substances. This may involve techniques such as solid-phase extraction (SPE).
- Analysis: The cleaned-up extract is analyzed using a suitable analytical technique, such as gas chromatography (GC) with a phosphorus-specific detector or mass spectrometry (MS).
- Quantification: The concentration of **Methacrifos** is determined by comparing the response of the sample to that of known standards.

Conclusion

Methacrifos has played a significant role in the management of stored product pests. Its efficacy as an acetylcholinesterase inhibitor is well-documented. This technical guide has provided a detailed overview of its history, chemical properties, mode of action, and toxicological profile, supported by quantitative data and experimental methodologies. While its use is now restricted in some regions, the study of **Methacrifos** continues to provide valuable insights into the development and action of organophosphate insecticides. This information serves as a critical resource for ongoing research in insecticide science and the development of new pest management strategies.

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